

5-Bromopyrazine-2-carboxylic acid chemical structure and IUPAC name

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 5-Bromopyrazine-2-carboxylic acid

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An In-Depth Technical Guide to 5-Bromopyrazine-2-carboxylic Acid

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **5-Bromopyrazine-2-carboxylic acid**, a key heterocyclic building block in medicinal chemistry and materials science. This document details its chemical structure, IUPAC nomenclature, physicochemical properties, and a detailed experimental protocol for its synthesis.

Chemical Structure and IUPAC Name

5-Bromopyrazine-2-carboxylic acid is a heterocyclic compound featuring a pyrazine ring substituted with a bromine atom and a carboxylic acid group.

Chemical Structure:

IUPAC Name: **5-bromopyrazine-2-carboxylic acid**.[\[1\]](#)

Physicochemical Properties

A summary of the key quantitative data for **5-Bromopyrazine-2-carboxylic acid** is presented in the table below for easy reference and comparison.

Property	Value	Source
Molecular Formula	C ₅ H ₃ BrN ₂ O ₂	PubChem[1]
Molecular Weight	202.99 g/mol	PubChem[1]
CAS Number	876161-05-6	PubChem[1]
Appearance	Solid (predicted)	---
XLogP3	0.7	PubChem[1]
Hydrogen Bond Donor Count	1	PubChem[1]
Hydrogen Bond Acceptor Count	4	PubChem[1]
Rotatable Bond Count	1	PubChem[1]
Exact Mass	201.93779 g/mol	PubChem[1]
Monoisotopic Mass	201.93779 g/mol	PubChem[1]
Topological Polar Surface Area	63.1 Å ²	PubChem[1]
Heavy Atom Count	10	PubChem[1]

Experimental Protocols

The synthesis of **5-Bromopyrazine-2-carboxylic acid** can be achieved through the oxidation of 5-bromo-2-methylpyrazine. The following protocol is adapted from a similar synthesis of a pyridine analog and is expected to yield the desired product.[2]

Synthesis of **5-Bromopyrazine-2-carboxylic acid** from 5-bromo-2-methylpyrazine

Materials:

- 5-bromo-2-methylpyrazine
- Potassium permanganate (KMnO₄)
- Water

- Hydrochloric acid (HCl), 6 mol/L
- Ethanol

Equipment:

- 250 mL three-necked flask
- Thermometer
- Reflux condenser
- Stirring apparatus
- Heating mantle
- Filtration apparatus
- Recrystallization apparatus

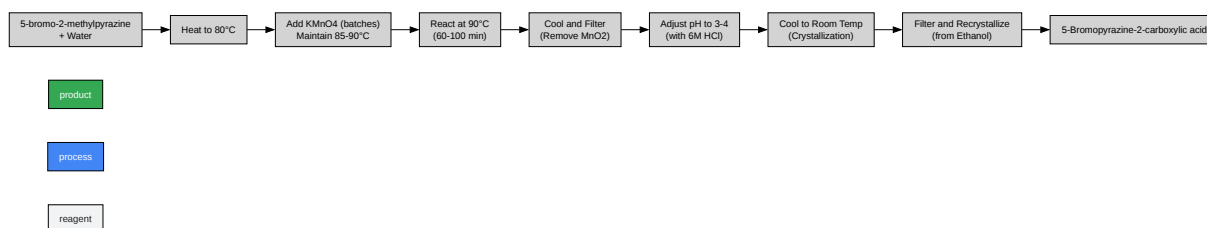
Procedure:

- Reaction Setup: In a 250 mL three-necked flask equipped with a stirrer, thermometer, and reflux condenser, add 5-bromo-2-methylpyrazine (0.1 mol) and 100 mL of water.
- Heating: Heat the mixture to 80°C with stirring.
- Addition of Oxidant: Slowly add potassium permanganate (0.2-0.3 mol) in batches to the reaction mixture. Maintain the reaction temperature at 85-90°C.
- Reaction Time: Continue the reaction at 90°C for 60-100 minutes.
- Work-up: After the reaction is complete, cool the mixture and filter to remove manganese dioxide.
- Acidification: Adjust the pH of the filtrate to 3-4 with 6 mol/L hydrochloric acid.
- Crystallization: Cool the acidified solution to room temperature to induce crystallization of the product.

- Purification: Collect the crude product by filtration and recrystallize from ethanol to obtain pure **5-Bromopyrazine-2-carboxylic acid**.

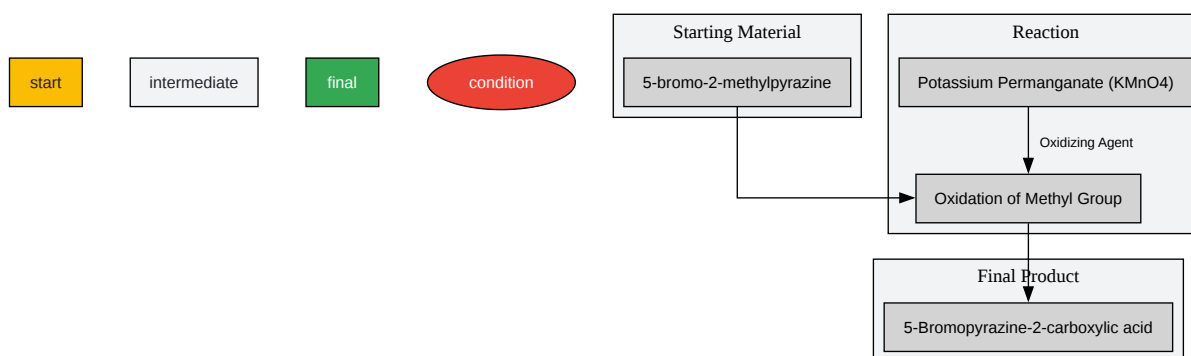
Visualizations

The following diagrams illustrate the logical workflow of the synthesis of **5-Bromopyrazine-2-carboxylic acid**.



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Caption: Synthetic workflow for **5-Bromopyrazine-2-carboxylic acid**.



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Caption: Key transformation in the synthesis of **5-Bromopyrazine-2-carboxylic acid**.

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References

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- 2. CN104987308A - Preparation method for 5-bromine-2-picolinic acid - Google Patents [patents.google.com]
- To cite this document: BenchChem. [5-Bromopyrazine-2-carboxylic acid chemical structure and IUPAC name]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1287291#5-bromopyrazine-2-carboxylic-acid-chemical-structure-and-iupac-name]

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